

# Evaluating the Antioxidant Efficacy of Irganox 1035: A Comparative Guide Using DSC/OIT

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Irganox 1035

Cat. No.: B1582434

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This guide provides an objective comparison of the antioxidant activity of **Irganox 1035**, a sulfur-containing phenolic antioxidant, with other commonly used phenolic antioxidants. The assessment is based on the Oxidative Induction Time (OIT), a key parameter determined by Differential Scanning Calorimetry (DSC) that measures the thermal stability of a material in an oxidative environment. Longer OIT values indicate a higher level of antioxidant effectiveness.

## Comparative Analysis of Antioxidant Performance

While direct, publicly available comparative studies detailing the O.I.T. of **Irganox 1035** against a wide range of other specific antioxidants under identical conditions are limited, performance data for various phenolic antioxidants in polyolefins allows for a general assessment. The following table summarizes O.I.T. values for High-Density Polyethylene (HDPE) stabilized with different Irganox antioxidants. It is important to note that direct comparisons should be made with caution due to potential variations in experimental conditions between studies.

Antioxidant	Polymer Matrix	Antioxidant Concentration (% w/w)	Test Temperature (°C)	Oxidative Induction Time (OIT) (minutes)
Irganox 1010	HDPE	Not Specified	200	89.73[1]
Irganox 1330	HDPE	Not Specified	200	97.25[1]
Irganox 1076	Crosslinked PE	0.5	Not Specified	Data relates to retention after extraction[2]
Irganox 1035	Crosslinked PE	0.2	Not Specified	Data relates to retention after extraction[2]

Note: The data for Irganox 1076 and **Irganox 1035** from the available source focuses on antioxidant retention after extraction rather than providing a direct OIT value in minutes under specific test temperatures.[2] **Irganox 1035** is a primary phenolic antioxidant and heat stabilizer known for its efficient processing stabilization and long-term thermal stability.[3][4] It is widely used in polyolefins such as polyethylene and polypropylene.[3]

## Experimental Protocol: Determination of Oxidative Induction Time (OIT) by DSC

This protocol is a generalized procedure based on standard methods like ASTM D3895.

Objective: To determine the oxidative induction time (OIT) of a polymer stabilized with an antioxidant as a measure of its resistance to thermo-oxidative degradation.

Apparatus:

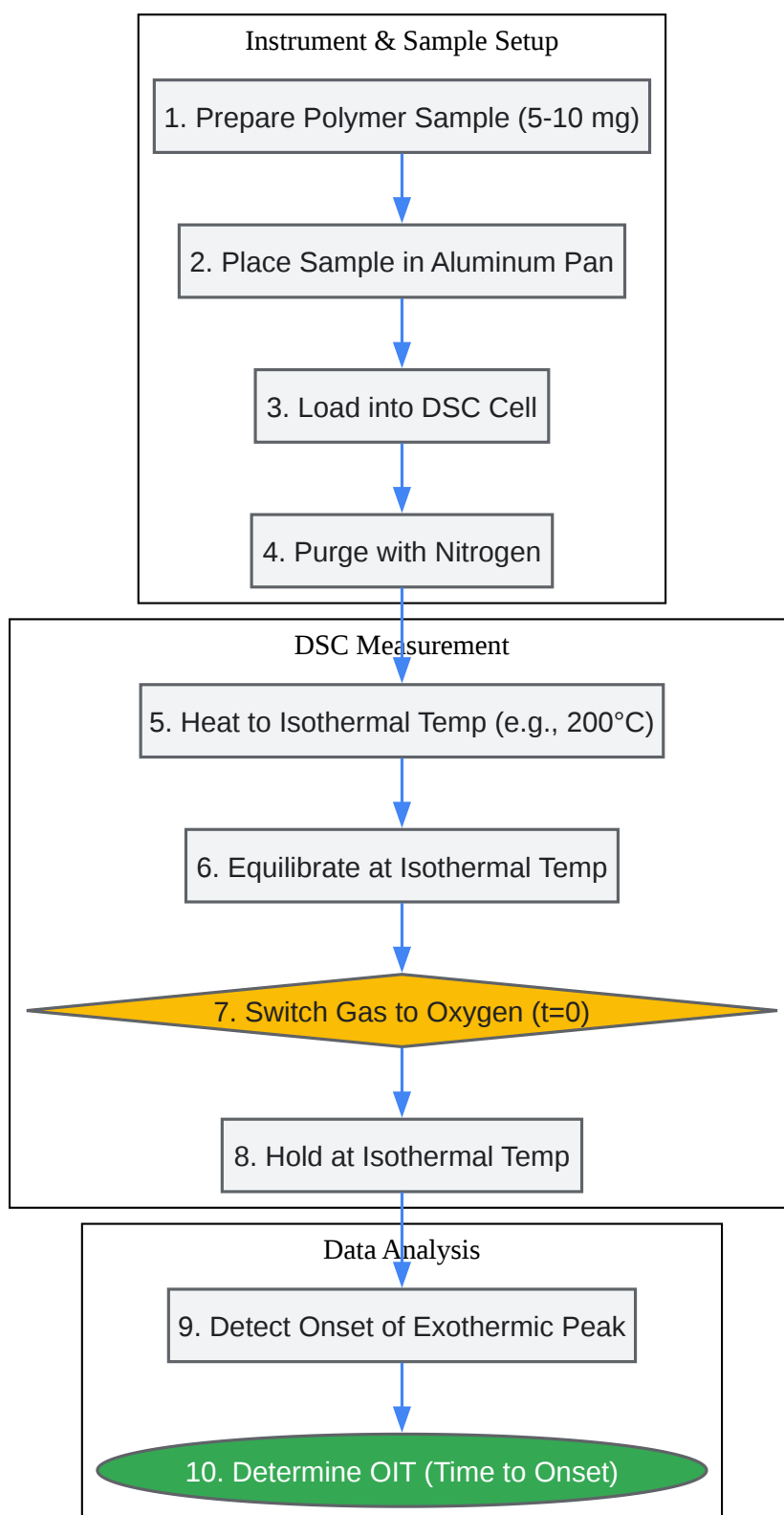
- Differential Scanning Calorimeter (DSC) with a cooling accessory
- Sample pans (aluminum)
- Crimper for sealing pans

- High-purity nitrogen and oxygen gas cylinders with regulators

#### Procedure:

- **Sample Preparation:** A small, uniform sample of the polymer containing the antioxidant (typically 5-10 mg) is accurately weighed into a standard aluminum DSC pan.
- **Instrument Setup:** The DSC cell is purged with high-purity nitrogen at a constant flow rate (e.g., 50 mL/min).
- **Heating Phase:** The sample is heated under the nitrogen atmosphere from ambient temperature to the desired isothermal test temperature (e.g., 200°C) at a controlled heating rate (e.g., 20°C/min).
- **Isothermal Equilibration:** The sample is allowed to equilibrate at the isothermal test temperature for a short period (e.g., 5 minutes) to ensure thermal stability.
- **Gas Switching:** The purge gas is switched from nitrogen to high-purity oxygen at the same flow rate. This marks the beginning of the OIT measurement (time = 0).
- **Oxidation Detection:** The sample is held at the isothermal temperature under the oxygen atmosphere until an exothermic deviation from the baseline is observed. This exotherm indicates the onset of oxidation.
- **Data Analysis:** The OIT is determined as the time interval from the introduction of oxygen to the onset of the exothermic oxidation peak.

## Experimental Workflow

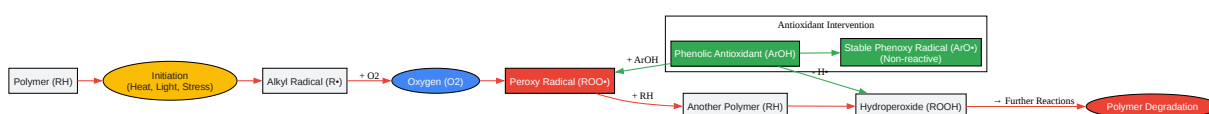


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Caption: Experimental workflow for determining Oxidative Induction Time (OIT) using DSC.

## Signaling Pathway of Phenolic Antioxidants

Phenolic antioxidants, including **Irganox 1035**, function by interrupting the free-radical chain reaction of autoxidation. The phenolic hydroxyl group donates a hydrogen atom to reactive peroxy radicals, neutralizing them and forming a stable phenoxyl radical. This process is depicted in the following signaling pathway.



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